

Thiocillin I: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *Thiocillin I*

Cat. No.: *B8088759*

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Thiocillin I is a potent thiopeptide antibiotic with significant activity against Gram-positive bacteria.[1][2] As a member of the ribosomally synthesized and post-translationally modified peptide (RiPP) family of natural products, its complex structure and unique mechanism of action make it a subject of interest for drug development and antimicrobial research.[3][4] This document provides a detailed technical guide on the chemical properties, synthesis, and biological activity of **Thiocillin I**.

Core Chemical and Physical Properties

The fundamental chemical identifiers and properties of **Thiocillin I** are summarized below.

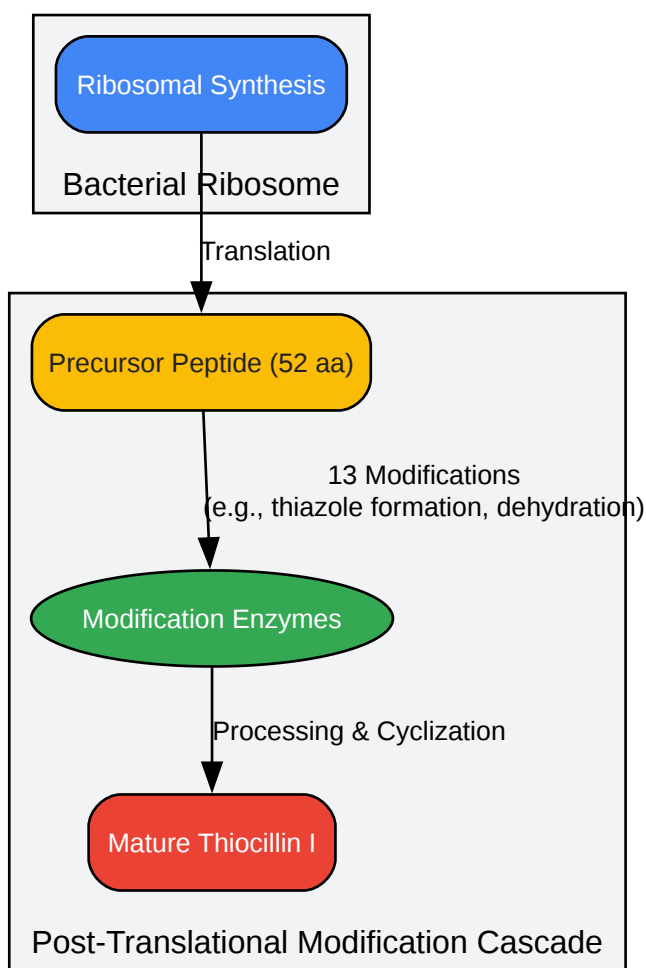
Property	Value	Source
Chemical Formula	C48H49N13O10S6	[5]
Molecular Weight	1160.4 g/mol	
CAS Number	59979-01-0	
Appearance	Solid	
Solubilities	Soluble in DMF, DMSO, Ethanol, Methanol	

Biosynthesis and Mechanism of Action

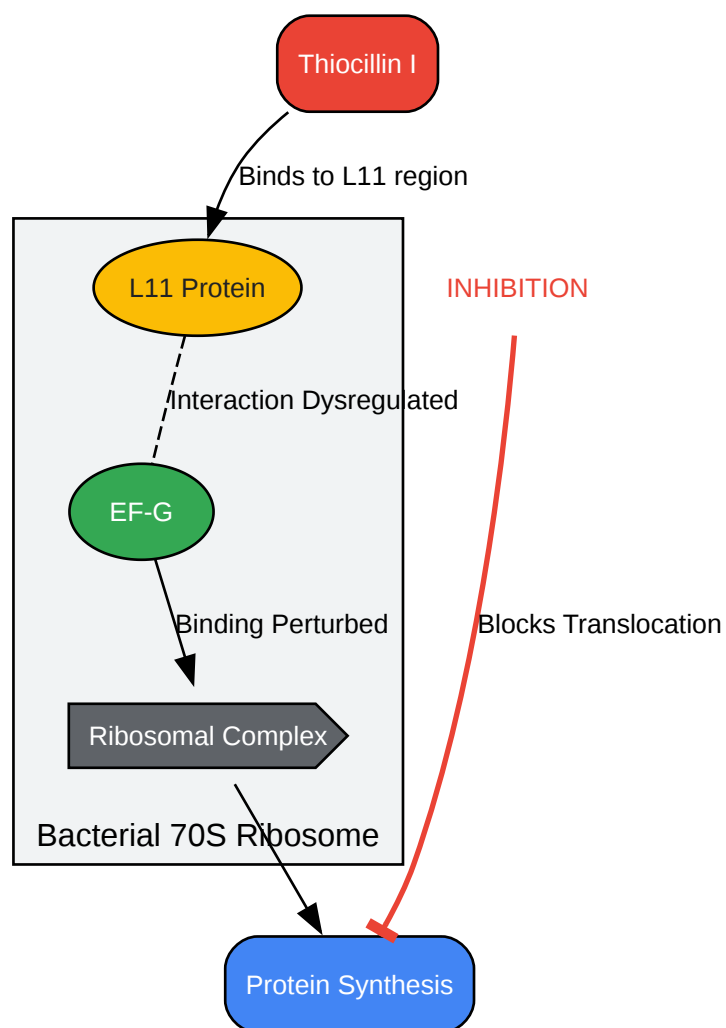
Thiocillin I's biosynthesis is a remarkable example of natural product chemistry, involving extensive post-translational modifications of a precursor peptide. The mechanism by which it exerts its antibiotic effect is targeted and specific, primarily inhibiting bacterial protein synthesis.

Biosynthetic Pathway of Thiocillin I

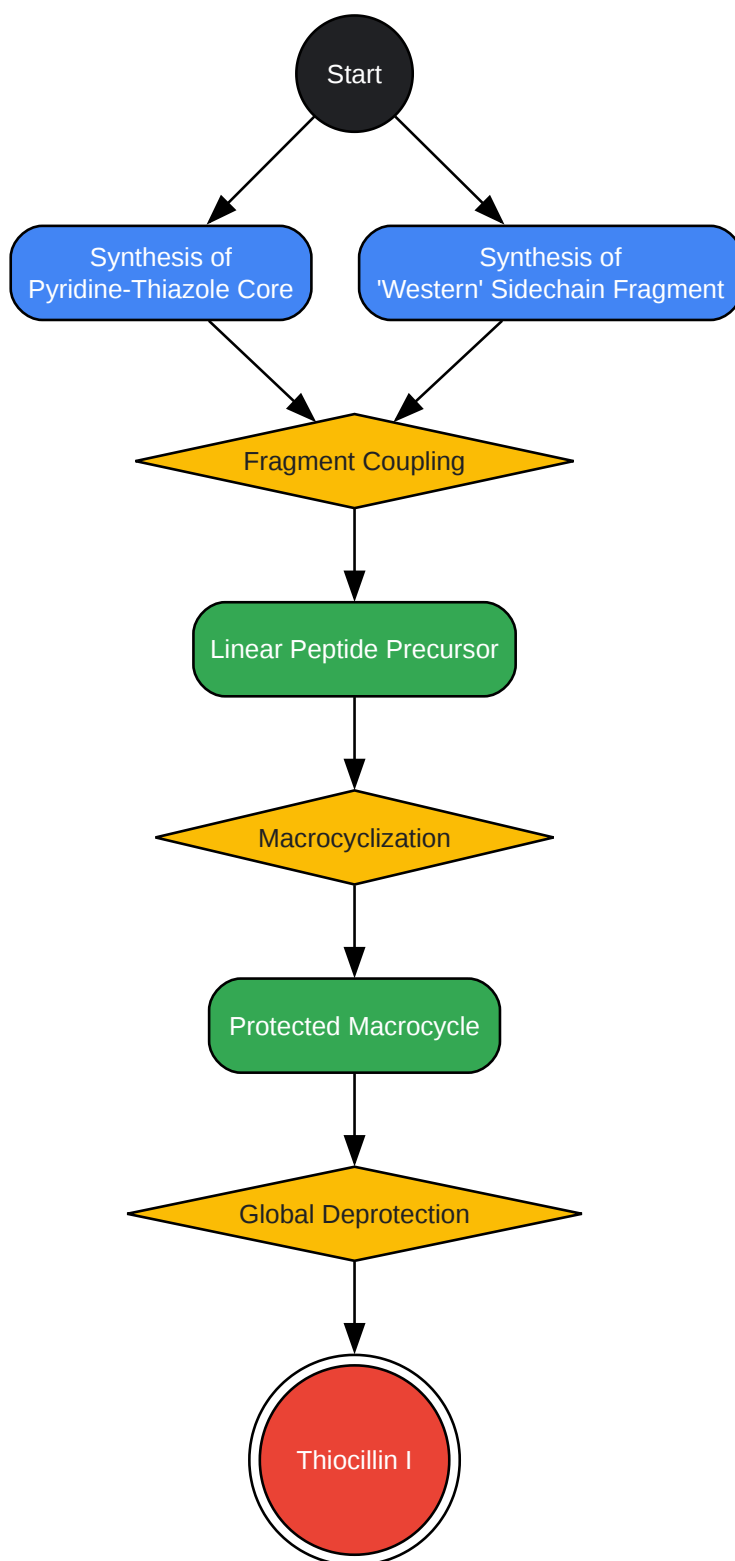
The production of **Thiocillin I** begins with the ribosomal synthesis of a 52-residue precursor peptide. The C-terminal 14 residues of this peptide then undergo an extensive series of 13 post-translational modifications to yield the final, biologically active antibiotic. This makes **Thiocillin I** one of the most heavily modified peptides known. The biosynthetic gene cluster responsible for these modifications includes genes with homology to those involved in the synthesis of other complex natural products like lantibiotics and microcin B17.



High-level overview of Thiocillin I biosynthesis.



Mechanism of protein synthesis inhibition by Thiocillin I.



Generalized workflow for the total chemical synthesis of Thiocillin I.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. Thiocillin I - Immunomart [immunomart.com]
- 3. pnas.org [pnas.org]
- 4. biorxiv.org [biorxiv.org]
- 5. Thiocillin I | C₄₈H₄₉N₁₃O₁₀S₆ | CID 6446118 - PubChem [pubchem.ncbi.nlm.nih.gov]
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